

Leucocianidol extraction and purification protocols

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Compound Focus: Leucocianidol

CAS No.: 93527-39-0

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Chemical Profile of Leucocianidol

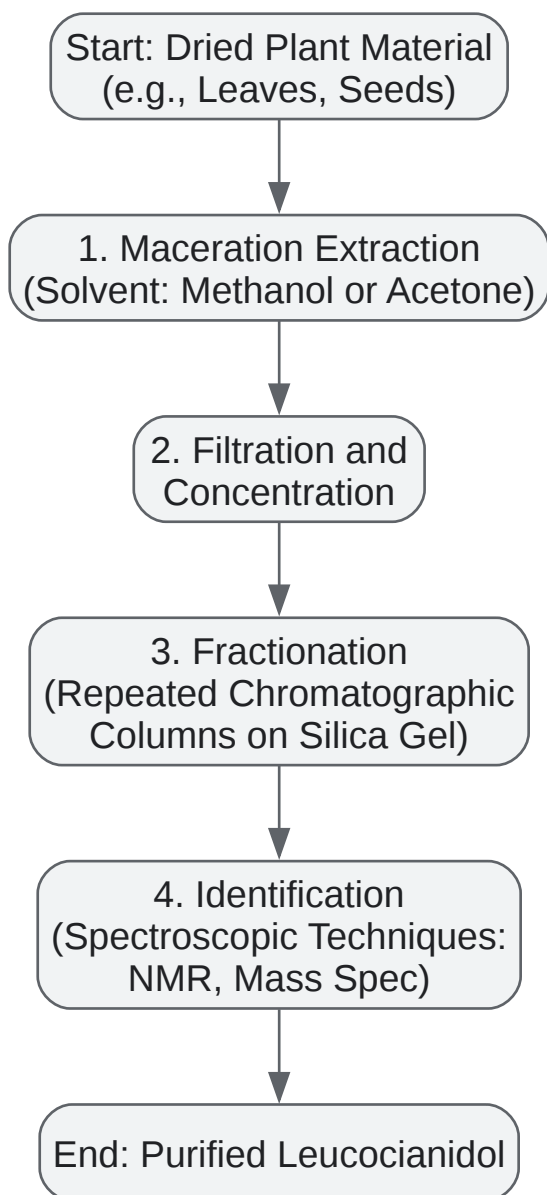
Leucocianidol, also known as leucocyanidin, is a flavan-3,4-diol belonging to the leucoanthocyanidin class of flavonoids [1] [2]. The table below summarizes its key identifiers and properties:

Property	Description
Systematic IUPAC Name	(2R,3S,4S)-2-(3,4-Dihydroxyphenyl)-3,4-dihydro-2H-1-benzopyran-3,4,5,7-tetrol [1]
Other Names	Leucocyanidin, Leucocyanidol, Procyanidol, Resivit, Vitamin P faktor [3] [1]
CAS Number	480-17-1 [3], 93527-39-0 [4]
Molecular Formula	C ₁₅ H ₁₄ O ₇ [3] [4] [1]
Molecular Weight	306.27 g/mol [3] [1]
Physical Description	Colorless chemical compound [1]

Property	Description
Solubility	Soluble in DMSO (80 mg/mL, 261.21 mM). Suggested <i>in vivo</i> formulation: 10% DMSO + 40% PEG300 + 5% Tween 80 + 45% Saline [3].

General Extraction and Isolation Workflow

While a specific protocol for **leucocianidol** is not detailed, the following diagram synthesizes a general approach based on its isolation from plant materials like *Grewia bicolor* leaves and *Aesculus hippocastanum* (horse chestnut) seeds [3] [5].



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The key steps involve:

- **Maceration Extraction:** Plant material is macerated in a solvent. Research indicates the use of methanol for successful isolation of **leucocianidol** from *Grewia bicolor* leaves [5]. Acetone can also be used as an initial solvent for plant maceration [5].
- **Chromatographic Purification:** The crude extract is subjected to repeated purification using **chromatographic columns packed with silica gel** to isolate individual compounds [5].
- **Compound Identification:** The final step involves confirming the chemical structure of the isolated compound using spectroscopic methods, primarily **Nuclear Magnetic Resonance (NMR) and Mass Spectrometry (MS)** [5].

Analytical Methods for Verification

Once a compound is isolated, the following parameters can be used to verify its identity as **leucocianidol**.

Method	Parameters / Expected Outcome
NMR Spectroscopy	^1H and ^{13}C NMR data for structure elucidation [5].
Mass Spectrometry (MS)	Molecular ion peak at m/z 306.27 (corresponding to $\text{C}_{15}\text{H}_{14}\text{O}_7$) [3] [4].
Specific Rotation	The compound is dextrorotatory; synthetic (+)-leucocyanidin can be produced from (+)-dihydroquercetin [1].
Silica Gel TLC	Used for monitoring fraction purity during column chromatography [5]. Specific R_f values for leucocianidol are not provided in the search results.

Research Context and Potential Applications

Understanding the potential bioactivities of **leucocianidol** can help define the goals of your extraction work.

Current research highlights several promising areas:

- **Anti-inflammatory Activity:** In a study on *Grewia bicolor* leaf extracts, isolated **leucocianidol** demonstrated significant anti-inflammatory activity, measured by its ability to inhibit heat-induced denaturation of bovine serum albumin (BSA). This activity was more potent than that of other flavonoids isolated from the same plant [5].
- **Metabolic and Liver Disease Research:** **Leucocianidol** is described as a compound that can be used to study **non-alcoholic fatty liver disease (NAFLD)** [3]. Furthermore, it was identified as a potential active compound in *Bergenia* species for targeting genes related to **hepatocellular carcinoma (HCC)**, suggesting a role in cancer research [6].
- **Antiulcer Properties:** It is identified as an antiulcer compound extracted from horse chestnut seeds (*Aesculus hippocastanum*) [3].

Important Notes for Protocol Development

- **Solvent Selection:** The choice of solvent (methanol, acetone, or others) can significantly impact the yield and profile of extracted compounds. You may need to optimize this for your specific plant source.
- **Chromatography Conditions:** The search results confirm that silica gel is a suitable stationary phase but do not specify the mobile phase (eluent). Developing the right solvent system for elution will be a critical part of your method development.
- **Compound Stability:** **Leucocianidol** is a colorless leucoanthocyanidin and can be a precursor to other compounds [1] [2]. Its stability should be considered during extraction and purification to prevent degradation or condensation.

I hope this structured overview provides a solid foundation for your work. If you have access to a specific plant source and would like to delve deeper into optimizing a particular step, feel free to ask.

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References

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